

# L-Alanine Isopropyl Ester Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *L-Alanine isopropyl ester*

Cat. No.: B3007622

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Introduction: **L-Alanine isopropyl ester** hydrochloride is a key amino acid derivative serving as a versatile intermediate in various scientific and industrial applications. Its significance is particularly pronounced in pharmaceutical development and organic synthesis, where it functions as a crucial chiral building block.<sup>[1][2]</sup> This technical guide provides an in-depth overview of its chemical properties, synthesis protocols, and primary applications, tailored for researchers, scientists, and professionals in drug development.

## Core Data and Chemical Identifiers

**L-Alanine isopropyl ester** hydrochloride is characterized by specific identifiers and physicochemical properties that are critical for its application in research and synthesis.

| Identifier                 | Value   | Source  |
|----------------------------|---|---|
| CAS Number                 | 62062-65-1  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula          | C6H13NO2 · HCl  | <a href="#">[1]</a>   |
| Molecular Weight           | 167.63 g/mol  | <a href="#">[1]</a> <a href="#">[5]</a>                     |
| IUPAC Name                 | isopropyl (2S)-2-aminopropanoate;hydrochloride  | <a href="#">[3]</a> <a href="#">[5]</a>                     |
| Synonyms                   | (S)-2-Aminopropionic Acid Isopropyl Ester Hydrochloride, Isopropyl (S)-2-Aminopropionate Hydrochloride                    |   |
| PubChem CID                | 44228899  | <a href="#">[1]</a>   |
| MDL Number                 | MFCD08059709  | <a href="#">[1]</a>   |
| Physicochemical Properties | Value   | Source  |
| Appearance                 | White crystalline powder  | <a href="#">[1]</a>   |
| Purity                     | ≥98% (TLC)  | <a href="#">[1]</a>   |
| Melting Point              | 85°C  | <a href="#">[4]</a>   |
| Solubility                 | Soluble in water and organic solvents like methanol and DMSO. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> |   |
| Storage Conditions         | Store at 0-8 °C   | <a href="#">[1]</a>   |
| Hazard Statements          | H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)              | <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Precautionary Statements   | P260, P262, P271  | <a href="#">[3]</a> <a href="#">[4]</a>                     |

## Experimental Protocols: Synthesis Methodologies

The synthesis of **L-Alanine isopropyl ester** hydrochloride is primarily achieved through the esterification of L-Alanine. Below are detailed protocols for two distinct methods.

### Method 1: Synthesis using Thionyl Chloride and Alumina Catalyst

This method emphasizes reduced environmental impact by minimizing the use of highly corrosive thionyl chloride through the application of a reusable metal catalyst.[\[8\]](#)

- Materials:
  - L-Alanine (89g, 1.0 mol)
  - Isopropanol (180 mL)
  - Thionyl chloride (5.81 mL)
  - Alumina (10g)
  - 2N Hydrochloric Acid (HCl)
  - Diethyl ether (100 mL)
- Procedure:
  - Combine 180 mL of isopropanol and 5.81 mL of thionyl chloride in a reaction vessel. Stir the mixture for 5 minutes.[\[8\]](#)
  - Add 89g of L-Alanine and 10g of alumina to the vessel.[\[8\]](#)
  - Stir the suspension at 20°C and maintain the reaction temperature at 40°C for 24 hours.[\[8\]](#)
  - After the reaction period, cool the solution and dropwise add 2N HCl to adjust the pH to 6.[\[8\]](#)
  - Heat the solution to 45°C, then concentrate it.[\[8\]](#)

- Cool the concentrated solution to 25°C and add 100 mL of diethyl ether while stirring to induce crystallization.[8]
- Centrifuge the mixture at 3000 r/min for 10 minutes to collect the crystalline product.[8]
- The resulting product is **L-Alanine isopropyl ester** hydrochloride with a reported purity of 99.4% and a yield of approximately 92.5%.[8]

## Method 2: Synthesis via Ring-Closure and Opening

This novel route involves the formation of an oxazolidinedione intermediate from L-alanine, followed by ring-opening and salt formation.[9]

- Materials:
  - 4-methyl-2,5-oxazolidinedione (115g, 1.0 mol) (Synthesized from L-alanine and triphosgene)
  - Toluene (575g)
  - 3-methyl-1-octylimidazolium bis(trifluoromethylsulfonyl)imide (ionic liquid catalyst) (46g)
  - Strongly acidic ion-exchange resin (23g)
  - Isopropanol (72g)
  - Dry hydrogen chloride gas
- Procedure:
  - In a reactor, add 115g of 4-methyl-2,5-oxazolidinedione, 575g of toluene, 46g of the ionic liquid, and 23g of the acidic ion-exchange resin. Stir to create a uniform mixture.[9]
  - Add 72g of isopropanol to the mixture.[9]
  - Heat the reaction to 50°C and maintain stirring for 20 hours.[9]
  - After the reaction is complete, cool the mixture to room temperature.[9]

- Filter the mixture to remove insoluble matter.[9]
- Pass dry hydrogen chloride gas through the filtrate under cooling until no more solid precipitates.[9]
- Stir for an additional 30 minutes, then collect the precipitated white solid by filtration. This is the crude product.[9]
- Recrystallize the crude product from isopropanol to obtain pure **L-Alanine isopropyl ester** hydrochloride. The reported yield is approximately 83.2%.[9]

## Applications in Research and Drug Development

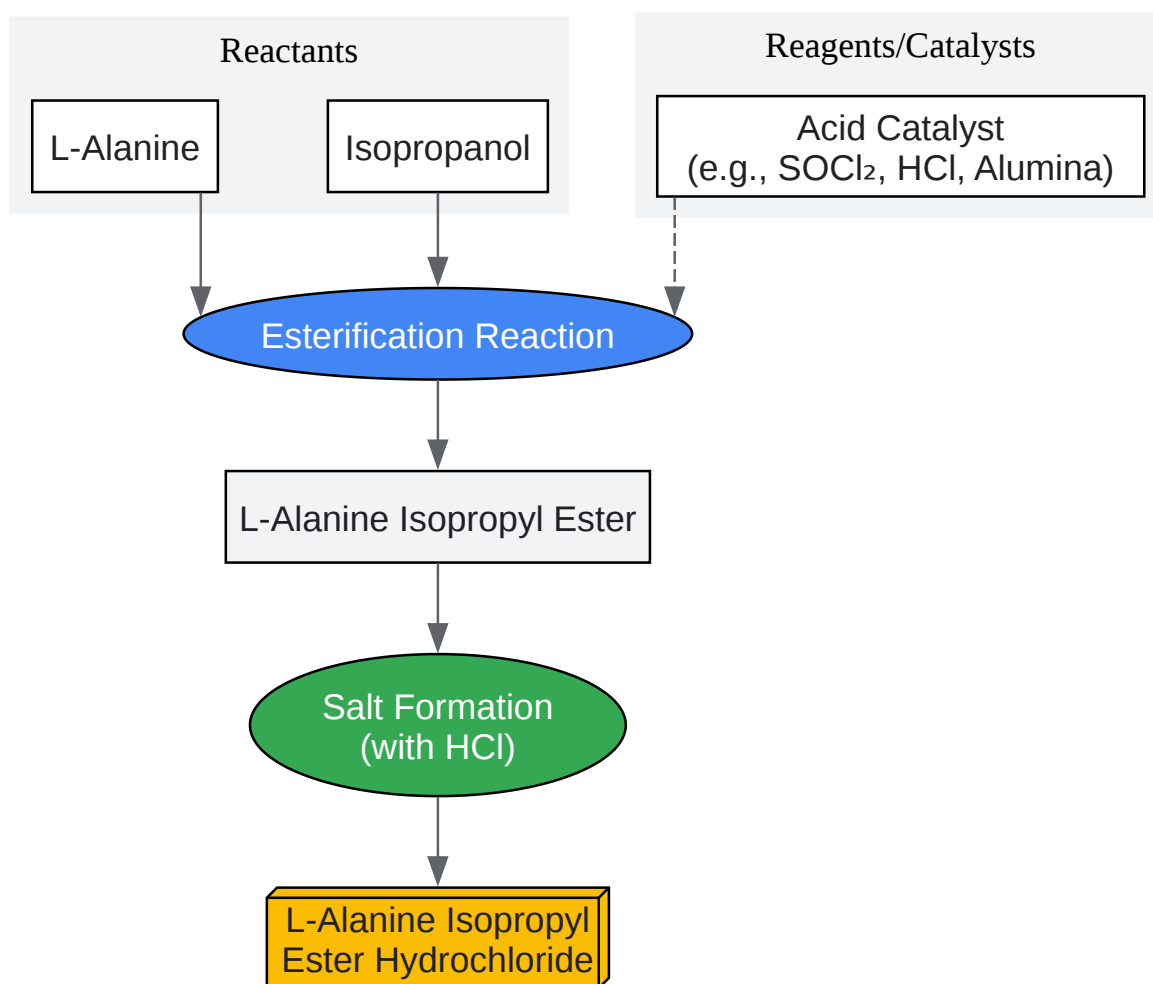
**L-Alanine isopropyl ester** hydrochloride is a cornerstone intermediate in several high-value applications.

- **Pharmaceutical Synthesis:** Its most prominent role is as a key intermediate in the synthesis of antiviral drugs, notably the anti-Hepatitis C virus (HCV) agent Sofosbuvir.[6][9][10] It is also used in the preparation of phosphoramidate prodrugs that act as inhibitors of HCV NS5B RNA-dependent RNA polymerase.[4]
- **Peptide Chemistry:** The compound serves as a protected form of alanine, enabling its controlled incorporation into peptide chains during synthesis.[1][2]
- **Chiral Building Block:** As a chiral molecule, it is an essential starting material in asymmetric synthesis, allowing for the creation of stereospecific pharmaceuticals and other fine chemicals.[1][6]
- **Biochemical Research:** It is utilized in studies related to protein metabolism and synthesis, helping to elucidate the behavior of amino acids in biological systems.[1][2]
- **Other Industries:** The compound also finds use in cosmetics for its moisturizing properties and in biotechnology as a component of cell culture media.[1]

## Visualized Workflows and Relationships

General Synthesis Workflow

The following diagram illustrates the fundamental process of synthesizing **L-Alanine isopropyl ester hydrochloride** through the esterification of L-Alanine.

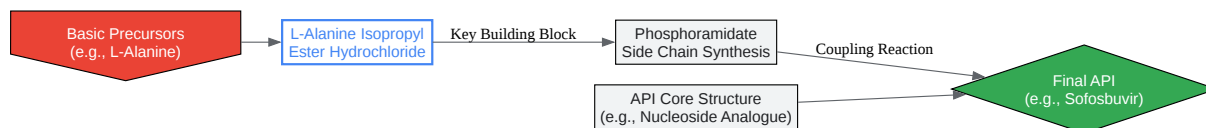


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Caption: General synthesis pathway for **L-Alanine isopropyl ester hydrochloride**.

Role as a Pharmaceutical Intermediate

This diagram shows the logical relationship of **L-Alanine isopropyl ester hydrochloride** as a key intermediate in the synthesis of complex Active Pharmaceutical Ingredients (APIs).



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Caption: Role as a key intermediate in Active Pharmaceutical Ingredient (API) synthesis.

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